

Application Notes and Protocols: Shape Memory Effect in Copper-Zirconium Alloys

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Compound of Interest

Compound Name: Copper--zirconium (3/1)

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These application notes provide a comprehensive overview of the shape memory effect (SME) in copper-zirconium (Cu-Zr) based alloys. While specific data for the exact Cu_3Zr stoichiometry is not extensively available in the reviewed literature, this document focuses on the well-documented shape memory properties of equiatomic and near-equiatomic Cu-Zr alloys, which serve as a fundamental basis for understanding the broader Cu-Zr system.

The shape memory effect in these alloys is rooted in a reversible martensitic transformation from a high-temperature austenite phase (B2 cubic structure) to a low-temperature martensite phase (monoclinic structures).^{[1][2][3]} This transformation allows the material to recover its original shape upon heating after being deformed in its martensitic state.

Quantitative Data Presentation

The following tables summarize the key quantitative data related to the shape memory properties of Cu-Zr based alloys as reported in the scientific literature. It is important to note that the transformation temperatures and mechanical properties are highly sensitive to the alloy composition, processing history, and thermal cycling.

Table 1: Martensitic Transformation Temperatures of Cu-Zr Based Alloys

Alloy Composition (at.%)	M _s (°C)	M _{20/80} (°C)	A _s (°C)	A _{20/80} (°C)	Thermal Hysteresis (A _{20/80} - M _s) (°C)	Notes
Cu ₅₀ Zr ₅₀ (equiatomic)	~150	-	-	~265	~115	Martensitic transformation from B2 to P2 ₁ /m and Cm phases.[1] Transformation temperatures are unstable and decrease significantly with thermal cycling.[2]
Cu ₅₀ Zr ₅₀ (after 8 cycles)	-20	-	-	-	-	Demonstrates the instability of the SME in the binary alloy with repeated transformations.[2]
Cu ₄₅ Zr ₅₀ Al ₅	-	-	-	-	-	Addition of Aluminum is intended to stabilize the

						martensitic transformation.
Cu ₄₀ Zr ₅₀ Al ₁₀	-	-	-	-	-	Further addition of Aluminum influences transformation temperatures.
Cu ₃₅ Zr ₅₀ Al ₁₅	-	-	-	-	-	Higher Aluminum content continues to modify the SME properties.

Table 2: Mechanical Properties of Cu-Zr Based Alloys

Alloy Composition (at.%)	Property	Value	Conditions
Cu-Zr-(Al,Ti) BMG Composites	Compressive Plastic Strain	Up to 15%	Room Temperature
Cu-Zn-Al-Mn-Zr	Fracture Stress	Significantly Higher than base alloy	Room Temperature
Cu-Zn-Al-Mn-Zr	Fracture Strain	Significantly Higher than base alloy	Room Temperature

Experimental Protocols

The following protocols provide a detailed methodology for the synthesis and characterization of Cu-Zr based shape memory alloys.

Alloy Synthesis: Arc Melting

This protocol describes a common laboratory method for the synthesis of Cu-Zr based alloys.

- Raw Material Preparation:
 - Obtain high-purity copper (Cu), zirconium (Zr), and any tertiary alloying elements (e.g., Aluminum - Al) in chunk or foil form.
 - Calculate the required weight of each element to achieve the desired atomic or weight percentage.
 - Clean the surfaces of the raw materials by etching or mechanical abrasion to remove any oxide layers.
- Arc Melting Procedure:
 - Place the weighed raw materials into a water-cooled copper crucible within a vacuum arc melting chamber.
 - Evacuate the chamber to a high vacuum (e.g., $< 10^{-4}$ mbar) and then backfill with a high-purity inert gas (e.g., Argon) to a pressure of approximately 0.5 bar. This process should be repeated several times to minimize residual oxygen.
 - Strike an electric arc between the tungsten electrode and the raw materials to melt them.
 - To ensure homogeneity, re-melt the resulting alloy ingot multiple times, flipping the ingot between each melting step.
- Sample Preparation:
 - The as-cast ingot can be sectioned into desired shapes and sizes for subsequent characterization using a low-speed diamond saw or electrical discharge machining (EDM).

- For homogenization, the samples are typically sealed in a quartz tube under vacuum and annealed at a temperature within the austenite phase region (e.g., 800-900°C) for an extended period (e.g., 24 hours), followed by quenching in water or another suitable medium.

Characterization of Martensitic Transformation: Differential Scanning Calorimetry (DSC)

DSC is a fundamental technique to determine the transformation temperatures of shape memory alloys.^{[4][5]}

- Sample Preparation:
 - Prepare a small, thin disc-shaped sample (typically 5-20 mg) from the homogenized alloy.
 - Ensure the sample surfaces are flat and clean to ensure good thermal contact with the DSC pan.
 - Place the sample in an aluminum or graphite DSC pan and seal it. An empty, sealed pan is used as a reference.
- DSC Measurement:
 - Place the sample and reference pans into the DSC instrument.
 - Purge the DSC cell with a high-purity inert gas (e.g., Nitrogen or Argon) at a constant flow rate.
 - The thermal cycle typically involves:
 - Heating the sample to a temperature well above the expected austenite finish temperature (A^6) (e.g., 300°C for equiatomic CuZr).
 - Holding at this temperature for a few minutes to ensure a fully austenitic state.
 - Cooling the sample at a controlled rate (e.g., 10°C/min) to a temperature below the expected martensite finish temperature (M^6) (e.g., -50°C).

- Holding at the low temperature for a few minutes.
- Heating the sample back to the starting high temperature at a controlled rate (e.g., 10°C/min).
- Data Analysis:
 - The exothermic peak on the cooling curve corresponds to the martensitic transformation. The start (M_s) and finish (M_f) temperatures are determined from the onset and end of this peak.
 - The endothermic peak on the heating curve corresponds to the reverse transformation to austenite. The start (A_s) and finish (A_f) temperatures are determined from the onset and end of this peak.

Evaluation of Shape Memory Effect and Mechanical Properties: Thermomechanical Testing

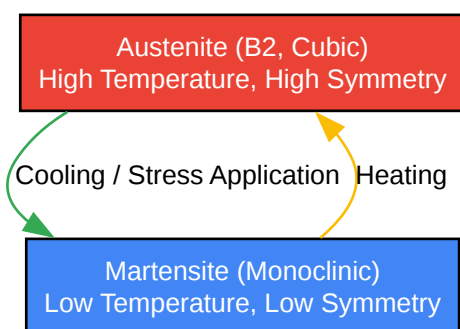
This protocol outlines the procedure to quantify the shape memory effect and other mechanical properties.

- Sample Preparation:
 - Prepare dog-bone shaped tensile specimens or rectangular compression specimens from the homogenized alloy according to standard testing specifications (e.g., ASTM standards).
- Shape Memory Effect (One-Way Effect) Evaluation:
 - Cool the specimen to a temperature below M_f to ensure a fully martensitic state.
 - Apply a mechanical load to induce a specific amount of strain (e.g., 2-5%).
 - Unload the specimen. A residual strain will be observed.
 - Heat the specimen to a temperature above A_f .

- Measure the final dimensions of the specimen to determine the recovered strain. The shape recovery ratio is calculated as (recovered strain / induced strain) x 100%.
- Superelasticity Evaluation:
 - Conduct tensile or compression tests at a temperature above A^6 .
 - Apply a load to a predetermined strain level and then unload.
 - The stress-strain curve will show a characteristic flag-like hysteresis loop if the material exhibits superelasticity. The recoverable strain upon unloading is a measure of the superelastic effect.
- Tensile/Compression Testing:
 - Perform standard tensile or compression tests at a constant strain rate to determine properties such as yield strength, ultimate tensile strength, and elongation to fracture.

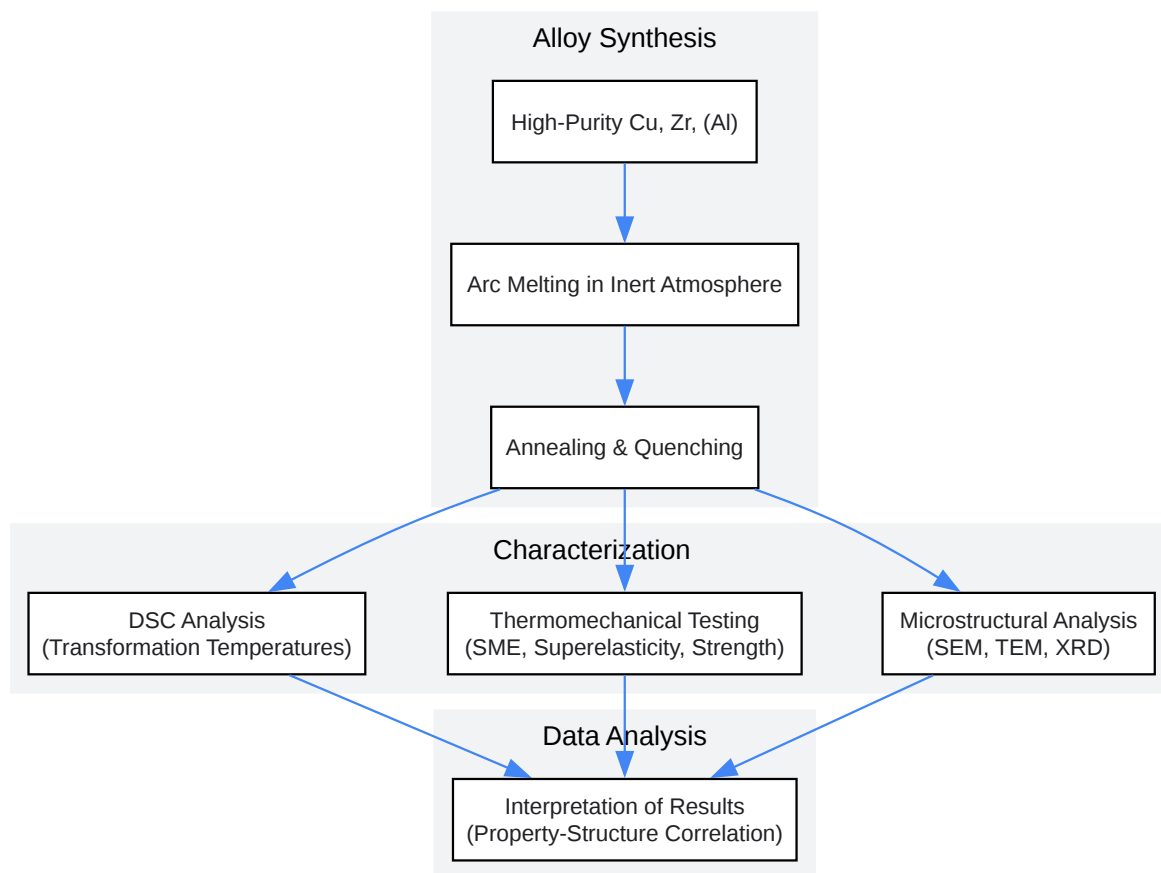
Visualization of Pathways and Workflows

The following diagrams illustrate the fundamental phase transformation pathway and a typical experimental workflow for the characterization of Cu-Zr based shape memory alloys.



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Fig. 1: Martensitic transformation in Cu-Zr alloys.



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Fig. 2: Experimental workflow for Cu-Zr SMAs.

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